

# 1-methyl-1H-indazole-3-carbonyl chloride

## chemical structure and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 1-methyl-1H-indazole-3-carbonyl chloride

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## An In-depth Technical Guide to 1-methyl-1H-indazole-3-carbonyl chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-methyl-1H-indazole-3-carbonyl chloride**, a key intermediate in pharmaceutical synthesis. The document details its chemical structure, IUPAC nomenclature, physicochemical properties, and relevant experimental protocols.

## Chemical Identity and Structure

**1-methyl-1H-indazole-3-carbonyl chloride** is a heterocyclic compound featuring an indazole core. The indazole structure consists of a benzene ring fused to a pyrazole ring. In this specific molecule, a methyl group is attached to the nitrogen atom at position 1 (N1) of the indazole ring, and a carbonyl chloride group is attached to the carbon atom at position 3 (C3).

IUPAC Name: **1-methyl-1H-indazole-3-carbonyl chloride**.[\[1\]](#)

Chemical Structure:

The structure is characterized by the bicyclic indazole system with the aforementioned substitutions. The carbonyl chloride group makes it a reactive acylating agent, prone to

nucleophilic substitution.

Caption: Chemical structure of **1-methyl-1H-indazole-3-carbonyl chloride**.

## Physicochemical Data

The following table summarizes key quantitative properties of the compound.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>7</sub> CIN <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	194.62 g/mol	<a href="#">[1]</a>
Physical Form	Solid, Powder	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	106649-02-9	<a href="#">[2]</a> <a href="#">[3]</a>
SMILES	Cn1nc(C(Cl)=O)c2ccccc12	<a href="#">[1]</a>
InChI Key	NPNWVMBPSINFBV- UHFFFAOYSA-N	<a href="#">[1]</a>

## Experimental Protocols

**1-methyl-1H-indazole-3-carbonyl chloride** serves as a crucial reactant in the synthesis of various pharmaceutical agents, most notably Granisetron, a 5-HT<sub>3</sub> receptor antagonist used to treat nausea and vomiting.

Protocol: Synthesis of Granisetron

This protocol outlines the coupling of **1-methyl-1H-indazole-3-carbonyl chloride** with an amine to produce Granisetron.[\[4\]](#)

Objective: To synthesize Granisetron via nucleophilic acyl substitution.

Materials:

- **1-methyl-1H-indazole-3-carbonyl chloride**

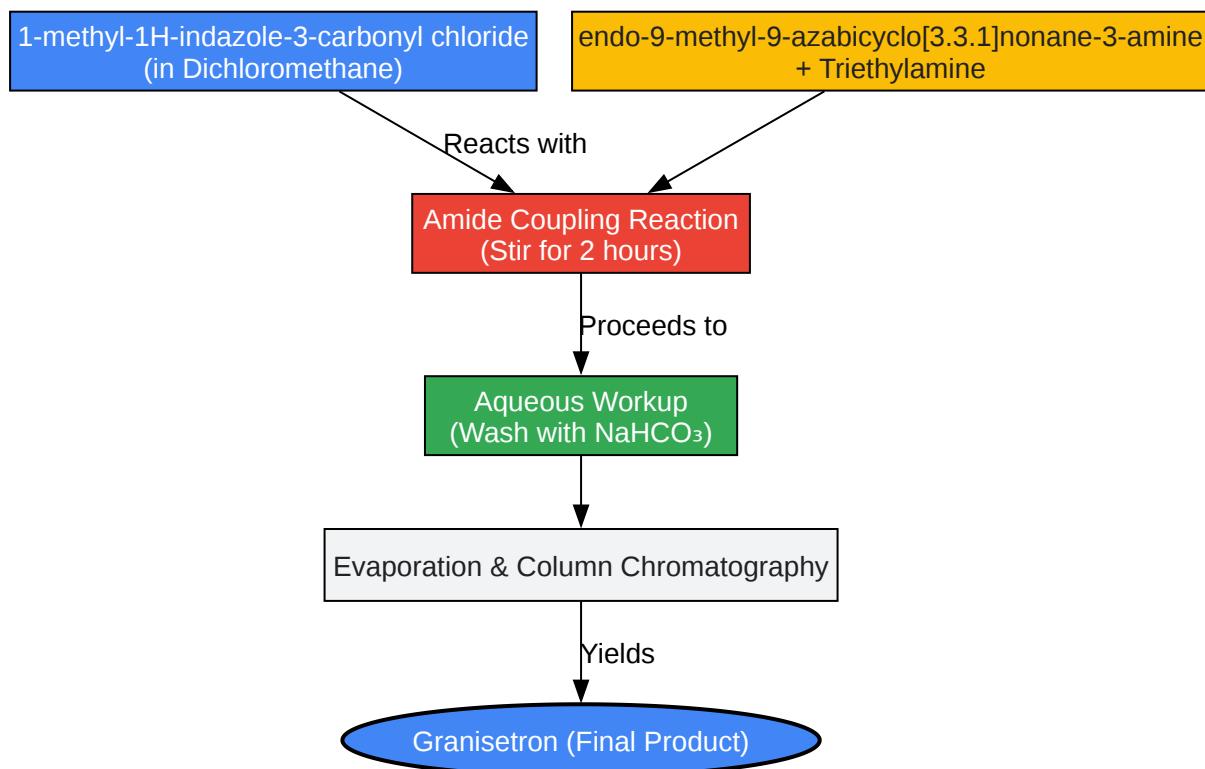
- endo-9-methyl-9-azabicyclo[3.3.1]nonane-3-amine
- Triethylamine
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution

Procedure:

- A solution of endo-9-methyl-9-azabicyclo[3.3.1]nonane-3-amine and triethylamine is prepared in dichloromethane.
- This solution is added to a stirred solution of **1-methyl-1H-indazole-3-carbonyl chloride**, also in dichloromethane. Triethylamine acts as a base to neutralize the HCl byproduct.
- The reaction mixture is stirred for approximately 2 hours at room temperature.
- Upon completion, the reaction mixture is washed with a saturated aqueous solution of  $\text{NaHCO}_3$  to remove any unreacted acid chloride and HCl salt.
- The organic layer is dried over an appropriate drying agent (e.g., anhydrous sodium sulfate).
- The solvent is removed by evaporation under reduced pressure.
- The resulting crude product is then purified using column chromatography to yield Granisetron free base.<sup>[4]</sup>
- The purified base can be treated with hydrogen chloride to form the hydrochloride salt if desired.<sup>[4]</sup>

## Logical Workflow and Pathways

The synthesis of Granisetron from **1-methyl-1H-indazole-3-carbonyl chloride** is a straightforward process involving the formation of an amide bond.



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Caption: Workflow for the synthesis of Granisetron.

## Safety and Handling

**1-methyl-1H-indazole-3-carbonyl chloride** is classified as an acute toxicant if swallowed (Acute Tox. 4 Oral) and carries the GHS07 pictogram with the signal word "Warning".<sup>[1]</sup> As an acyl chloride, it is expected to be moisture-sensitive and will hydrolyze to the corresponding carboxylic acid. Standard personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All manipulations should be performed in a well-ventilated fume hood.

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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)